

# Unraveling the Mystery of Antibacterial Agent 58: A Potentiator of Ceftazidime

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antibacterial agent 58

Cat. No.: B14756840

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While the discovery and origin of a specific molecule designated "**Antibacterial agent 58**" remain elusive in publicly accessible scientific literature, its identification as a potentiator of the antibiotic ceftazidime suggests a role in combating bacterial resistance. This technical overview synthesizes the currently available information on this compound, primarily sourced from chemical supplier data.

"**Antibacterial agent 58**," also identified by the catalog number HY-139756 and CAS number 1426572-65-7, is a chemical compound noted for its ability to significantly lower the Minimum Inhibitory Concentration (MIC) of ceftazidime.<sup>[1][2][3][4]</sup> Ceftazidime is a third-generation cephalosporin antibiotic effective against a broad spectrum of bacteria. However, its efficacy can be compromised by bacterial resistance mechanisms. The primary function of "**Antibacterial agent 58**" appears to be the enhancement of ceftazidime's antibacterial activity, indicating it may act as an adjuvant or a beta-lactamase inhibitor.

Due to the absence of primary research publications or patents detailing the discovery, synthesis, and mechanism of action of "**Antibacterial agent 58**," a comprehensive technical guide with detailed experimental protocols and signaling pathways cannot be constructed at this time. The information available is currently limited to product descriptions from chemical suppliers.

## Potential Significance and Future Research Directions

The potentiation of a well-established antibiotic like ceftazidime is a critical area of research in the fight against antimicrobial resistance. Compounds like "**Antibacterial agent 58**" could play a vital role in restoring the efficacy of older antibiotics against resistant bacterial strains.

Further research is needed to:

- Elucidate the precise mechanism by which "**Antibacterial agent 58**" enhances the activity of ceftazidime.
- Determine the spectrum of bacteria against which this combination is effective.
- Conduct preclinical and clinical studies to evaluate its safety and efficacy.

Without access to the primary scientific data, the logical relationships and experimental workflows for the discovery and characterization of "**Antibacterial agent 58**" can only be represented as a generalized process.

Below is a conceptual workflow representing the typical stages in the discovery and evaluation of an antibiotic potentiator.

Figure 1: A generalized workflow for the discovery and development of a new antibiotic potentiator.

This document will be updated as more definitive information regarding the discovery, origin, and experimental data for "**Antibacterial agent 58**" becomes available in the public domain.

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